

Physicochemical Properties of Aneratrigine Hydrochloride

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Compound Focus: Aneratrigine

CAS No.: 2097163-74-9

Cat. No.: S12853325

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The table below summarizes the available data for **aneratrigine** hydrochloride. Note that the solubility value is for the free base form and should be used as a reference.

Property	Value / Description
CAS Number	2097163-75-0 [1] [2]
Molecular Formula	$C_{19}H_{21}Cl_2F_2N_5O_2S_2$ [1] [2]
Molecular Weight	524.44 g/mol [1] [2]
Solubility in DMSO	~100 mg/mL (estimated from free base data) [3]
Related Form	Aneratrigine (free base, CAS 2097163-74-9) [3] [1]
Storage	Store as a solid at recommended conditions; in solvent, store at -80°C for 6 months or -20°C for 1 month [1] [2]

Stock Solution Preparation Protocol

For the free base form of **aneratrigrine**, a detailed protocol for preparing a 100 mg/mL stock solution in DMSO is available [3]. You can adapt this general procedure for the hydrochloride salt.

- **Calculations:** Determine the mass of **aneratrigrine** hydrochloride needed for your desired concentration and volume.
- **Weighing:** Accurately weigh the required mass of **aneratrigrine** hydrochloride.
- **Dissolution:** Transfer the compound to a clean vial and add the necessary volume of pure, anhydrous DMSO.
- **Mixing:** Mix thoroughly using a vortex mixer or gentle sonication (**Note:** the protocol for the free base specifies the use of ultrasound and notes that hygroscopic DMSO can impact solubility [3]).
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -80°C (recommended for 6 months) or -20°C (recommended for 1 month) [1] [2].

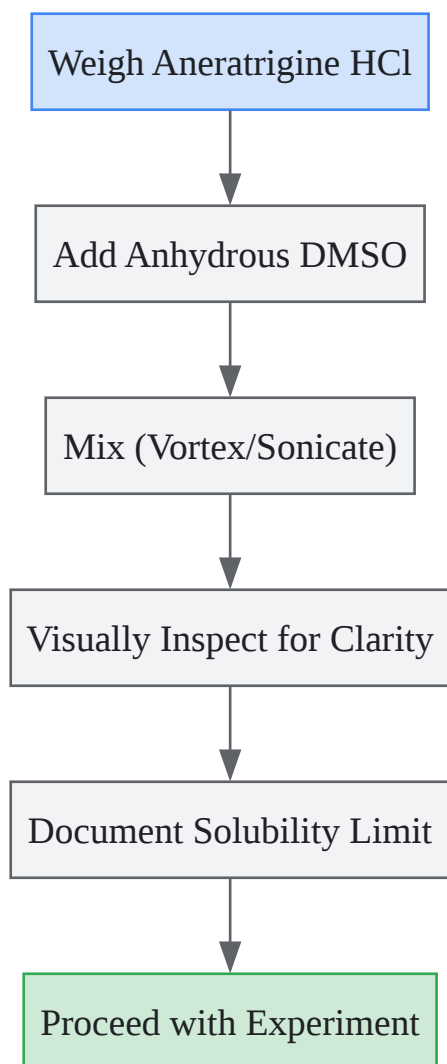
Key Considerations for Using DMSO in Experiments

When using DMSO as a solvent, it is critical to account for its potential effects on biological systems, even at low concentrations.

- **Low Affinity Binding to Proteins:** DMSO can bind to proteins, such as Nerve Growth Factor (hNGF), with low affinity. While it may not induce significant conformational changes, this binding could potentially interfere with experimental results by competing with or altering the binding of small molecule ligands [4].
- **Off-Target Effects in Cellular Models:** Studies on lung cancer cell lines have shown that even ultra-low concentrations of DMSO (as low as 0.0008% v/v) can have broad, heterogeneous, and cell-line-dependent effects on cellular signaling networks and protein phosphorylation. These off-target effects must be carefully controlled for in pre-clinical assays to avoid misattributing the effects to your compound of interest [5].
- **Alteration of Membrane Properties:** DMSO interacts with synthetic and natural lipid membranes, affecting their mechanical properties, lipid packing, and permeability. This can increase membrane permeability to molecules like ATP, which is an important consideration in cell-based assays [6].

Proposed Experimental Workflow

To establish a reliable protocol for your work with **aneratrigrine** hydrochloride, you may need to generate your own empirical data. The following diagram outlines a suggested workflow.



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How to Proceed Without Specific Data

Given the lack of explicit data for the hydrochloride salt, here are practical steps you can take:

- **Start with the Reference Value:** Use the 100 mg/mL solubility of the free base as a starting point for your solubility tests with the hydrochloride salt.
- **Perform Empirical Testing:** Conduct small-scale solubility tests by sequentially adding DMSO to a known mass of the compound until it fully dissolves, noting the maximum concentration achieved.
- **Verify Purity:** Check the Certificate of Analysis (CoA) for your batch of **aneratrigine** hydrochloride, as it may contain solubility information or purity data that could affect dissolution.

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References

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